

N-Ethyl-p-toluenesulfonamide (CAS 80-39-7): A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *N-Ethyl-P-toluenesulfonamide*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the core properties of **N-Ethyl-p-toluenesulfonamide** (CAS 80-39-7), a compound of interest in various chemical and pharmaceutical applications. This document consolidates essential physicochemical data, safety information, and insights into its utility.

Core Physicochemical Properties

N-Ethyl-p-toluenesulfonamide is a white crystalline solid.^[1] It is an important intermediate in organic synthesis, with applications in the production of pharmaceuticals, agrochemicals, dyes, and polymers.^[1] The compound is stable under recommended storage conditions and is incompatible with strong oxidizing agents.^{[2][3][4]}

Quantitative Data Summary

The following tables summarize the key quantitative properties of **N-Ethyl-p-toluenesulfonamide**.

Identifier	Value	Source
CAS Number	80-39-7	[5] [6] [7]
Molecular Formula	C ₉ H ₁₃ NO ₂ S	[5] [7] [8]
Molecular Weight	199.27 g/mol	[5] [8] [9]
IUPAC Name	N-ethyl-4-methylbenzenesulfonamide	[10] [11]
SMILES	CCNS(=O)(=O)C1=CC=C(C=C1)C	[4] [5] [10]
InChI	InChI=1S/C9H13NO2S/c1-3-10-13(11,12)9-6-4-8(2)5-7-9/h4-7,10H,3H2,1-2H3	[10] [11]
InChIKey	OHPZPBNDOVQJMH-UHFFFAOYSA-N	[4] [10]

Property	Value	Source
Melting Point	63-65 °C	[2] [6] [9]
145-149 °F	[12]	
64 °C	[5]	
147 °F	[10]	
58-62 °C	[1]	
Boiling Point	208 °C at 745 mmHg	[2] [6] [13]
406 °F at 745 mmHg	[12]	
311.0 ± 35.0 °C at 760 Torr	[4]	
Density	1.26 g/cm ³	[3]
1.153 ± 0.06 g/cm ³	[4]	
Solubility	Soluble in ethanol	[13]
Difficult to dissolve in water and ether	[13]	
Partly miscible with water	[12]	
Less than 1 mg/mL at 70 °F	[10]	
Vapor Pressure	Negligible	[12]
Flash Point	Not available, but likely combustible	[2]
Purity	≥98%	[14]
>98.0%(HPLC)(N)	[15]	
≥99%	[7]	
99% min	[1]	

Spectral Data

Spectral analysis is crucial for the identification and characterization of **N-Ethyl-p-toluenesulfonamide**. Available data indicates the use of the following techniques:

- ^1H NMR Spectra: Data is available from Sigma-Aldrich Co. LLC.[10]
- Mass Spectrometry (GC-MS): Spectral data is available.[10]
- IR Spectra (FTIR and ATR-IR): Spectra have been recorded from samples provided by Unitex Chemical Corporation and Aldrich.[10]

Safety and Handling

N-Ethyl-p-toluenesulfonamide is considered a hazardous substance.[12] It is harmful if swallowed and can cause skin, eye, and respiratory system irritation.[12][16]

Hazard Statements:

- H315: Causes skin irritation.[10][17]
- H319: Causes serious eye irritation.[10][17]
- H335: May cause respiratory irritation.[10][17]

Precautionary Measures:

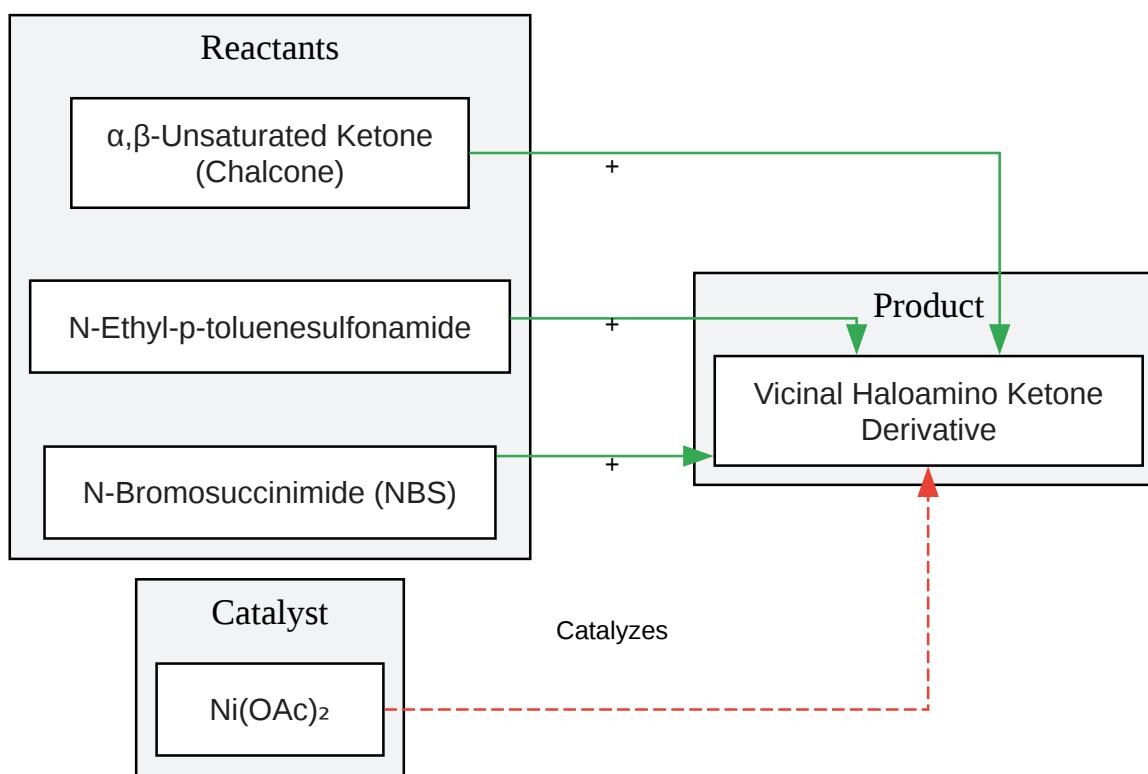
- Handling: Use in a well-ventilated area and avoid breathing dust.[16] Wear protective gloves, clothing, and eye protection.[16][17] Wash hands thoroughly after handling.[16]
- Storage: Store in a cool, dry, and well-ventilated place in tightly closed containers.[14] Recommended storage temperatures are between 10°C - 25°C or at room temperature.[5][14]
- First Aid: In case of contact with eyes, rinse immediately with plenty of water.[17] If on skin, wash with soap and water.[14] If inhaled, move to fresh air.[14] If swallowed, clean mouth with water.[14] Seek medical attention if symptoms persist.[17]

Experimental Protocols & Applications

While detailed, step-by-step experimental protocols for the synthesis of **N-Ethyl-p-toluenesulfonamide** are not readily available in the public domain, its application as a reagent in organic synthesis is documented. For instance, it is used in the sulfonamidation of imidazopyridines.[2] It also serves as a plasticizer for polyamide and cellulose resins.[13]

Logical Relationships in Chemical Synthesis

The synthesis of vicinal haloamino ketone derivatives can be achieved through the aminohalogenation of α,β -unsaturated ketones. This process can utilize N-alkyl-N-p-toluenesulfonamides, such as **N-Ethyl-p-toluenesulfonamide**, in combination with N-bromosuccinimide (NBS) as the nitrogen and halogen sources, respectively. A catalyst, such as Nickel(II) acetate ($\text{Ni}(\text{OAc})_2$), facilitates this reaction.



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Caption: Aminohalogenation of Chalcones.

This diagram illustrates the key components and their roles in the synthesis of vicinal haloamino ketone derivatives, highlighting the function of **N-Ethyl-p-toluenesulfonamide** as a nitrogen source. The use of an N-alkyl group on the sulfonamide has been shown to result in excellent regio- and stereoselectivity.[4]

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